

# chemical structure and CAS number of 2-Methyl-1,3-cyclopentadiene

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## Compound of Interest

Compound Name: 2-Methyl-1,3-cyclopentadiene

Cat. No.: B8750799

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An In-depth Technical Guide to **2-Methyl-1,3-cyclopentadiene** for Researchers and Scientists

This technical guide provides a comprehensive overview of **2-Methyl-1,3-cyclopentadiene**, including its chemical structure, CAS number, physicochemical properties, and reactivity. This document is intended for researchers, scientists, and professionals in drug development who are interested in the applications of this compound in organic synthesis.

## Chemical Structure and Identification

**2-Methyl-1,3-cyclopentadiene** is a cyclic diene and a derivative of cyclopentadiene. Its chemical structure is characterized by a five-membered ring containing two double bonds and a methyl substituent at the second position.

Chemical Structure:

CAS Number: 3727-31-9[1][2][3][4][5]

Molecular Formula: C<sub>6</sub>H<sub>8</sub>[1][2][5]

Molecular Weight: 80.13 g/mol [5]

IUPAC Name: 2-methylcyclopenta-1,3-diene[5]

Synonyms: 1,3-Cyclopentadiene, 2-methyl-; 2-Methylcyclopentadiene[1][2][5]

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **2-Methyl-1,3-cyclopentadiene**.

Property	Value	Reference
Density	0.858 g/cm <sup>3</sup>	[2][4]
Boiling Point	83.7 °C at 760 mmHg	[2][4]
Refractive Index	1.489	[2][4]
Vapor Pressure	83.1 mmHg at 25°C	[2][4]
Ionization Energy	8.46 ± 0.05 eV	[6]

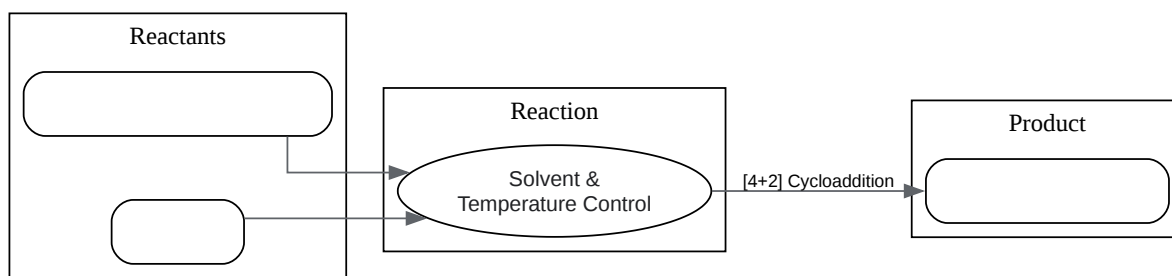
## Reactivity and Applications in Synthesis

**2-Methyl-1,3-cyclopentadiene**, like its parent compound cyclopentadiene, is highly reactive and serves as a versatile building block in organic synthesis. Its reactivity is dominated by its participation in cycloaddition reactions, particularly the Diels-Alder reaction.

### Diels-Alder Reactivity

Cyclopentadiene and its derivatives are among the most reactive dienes in normal electron-demand Diels-Alder reactions.[7][8] This high reactivity makes them ideal for constructing complex cyclic systems, which are common scaffolds in pharmaceuticals and natural products.[9] The methyl group in **2-Methyl-1,3-cyclopentadiene** can influence the regioselectivity and stereoselectivity of the Diels-Alder reaction.

The general workflow for a Diels-Alder reaction involving a substituted cyclopentadiene is illustrated below.

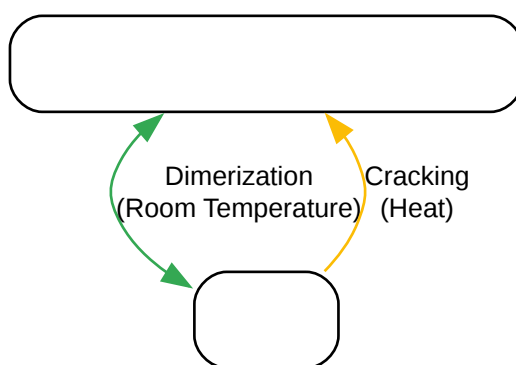


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Caption: General workflow of a Diels-Alder reaction.

## Dimerization

A crucial aspect of the chemistry of cyclopentadienes is their tendency to undergo a Diels-Alder reaction with themselves to form a dimer, dicyclopentadiene.<sup>[7]</sup> This dimerization is a reversible process. To use **2-Methyl-1,3-cyclopentadiene** as a monomer in a reaction, it is often necessary to first "crack" the dimer by heating it to regenerate the monomer.



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Caption: Dimerization equilibrium of cyclopentadienes.

## Experimental Protocols

While a specific, detailed synthesis protocol for **2-methyl-1,3-cyclopentadiene** is not readily available in the provided search results, a general and widely used procedure for obtaining cyclopentadiene monomers from their dimers (dicyclopentadiene) is highly relevant and essential for working with this class of compounds.

## Preparation of Monomeric Cyclopentadiene from Dicyclopentadiene

This procedure describes the thermal cracking of dicyclopentadiene to yield monomeric cyclopentadiene. A similar principle would apply to the dimer of **2-methyl-1,3-cyclopentadiene**.

Materials:

- Technical grade dicyclopentadiene
- Heating mantle or oil bath
- Fractional distillation apparatus
- Receiver flask cooled in a dry ice/acetone bath

Procedure:

- Set up a fractional distillation apparatus. The distillation flask contains the dicyclopentadiene.
- Heat the dicyclopentadiene to its boiling point (approximately 170 °C). At this temperature, a retro-Diels-Alder reaction occurs, "cracking" the dimer back into two molecules of the cyclopentadiene monomer.
- The lower-boiling cyclopentadiene monomer (boiling point ~41 °C) will distill over.
- Collect the freshly distilled cyclopentadiene monomer in a receiver flask cooled to -78 °C (dry ice/acetone bath) to prevent it from re-dimerizing.[\[10\]](#)
- The freshly prepared monomer should be used immediately for subsequent reactions.[\[10\]](#)

Note: Cyclopentadiene and its derivatives should be handled in a well-ventilated fume hood due to their potential volatility and reactivity.

## Relevance in Drug Development

The norbornene scaffold, which is readily produced from the Diels-Alder reaction of cyclopentadienes, is a privileged structure in medicinal chemistry.[9] These rigid, bicyclic systems are valuable for constraining the conformation of molecules, which can lead to increased potency and selectivity for biological targets. The ability to functionalize the norbornene ring at various positions makes **2-methyl-1,3-cyclopentadiene** a useful starting material for creating diverse libraries of compounds for drug discovery. The reactivity of the double bond in the resulting norbornene derivatives also allows for further chemical modifications.

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